

In-Depth Technical Guide: 6-Methoxy-2-methyl-3-nitropyridine

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Compound of Interest

Compound Name: 6-Methoxy-2-methyl-3-nitropyridine

CAS No.: 5467-69-6

Cat. No.: B1296822

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **6-Methoxy-2-methyl-3-nitropyridine**, a substituted nitropyridine with potential applications as a chemical intermediate in organic synthesis, particularly in the development of novel bioactive molecules. This document consolidates available data on its chemical identity, physicochemical properties, and key synthetic considerations. While this compound is cataloged and available from various chemical suppliers, detailed experimental protocols and extensive biological activity data in peer-reviewed literature are limited, suggesting its status as a relatively underexplored building block. This guide aims to equip researchers with the foundational knowledge required for its handling, characterization, and potential application in synthetic chemistry and drug discovery programs.

Chemical Identity and Synonyms

6-Methoxy-2-methyl-3-nitropyridine is a heterocyclic aromatic compound. For clarity and comprehensive literature searching, a compilation of its synonyms and identifiers is essential.

Identifier Type	Value	Citation
IUPAC Name	6-methoxy-2-methyl-3-nitropyridine	[1]
CAS Number	5467-69-6	[1][2]
Molecular Formula	C ₇ H ₈ N ₂ O ₃	[1][2][3]
Molecular Weight	168.15 g/mol	[1][2][3]
Synonyms	6-Methoxy-3-nitro-2-picoline, 2-Methoxy-5-nitro-6-picoline, Pyridine, 6-methoxy-2-methyl-3-nitro-	[1][3]

Physicochemical Properties

The physicochemical properties of a compound are critical for its application in experimental settings, influencing factors such as solubility, stability, and reactivity.

Property	Value	Citation
Appearance	Solid	[3]
Purity	≥98% (typical)	[2]
Storage Temperature	4°C	[2]
Topological Polar Surface Area (TPSA)	65.26 Å ²	[2]
logP	1.30682	[2]
Hydrogen Bond Acceptors	4	[2]
Hydrogen Bond Donors	0	[2]
Rotatable Bonds	2	[2]

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **6-Methoxy-2-methyl-3-nitropyridine** are not extensively documented in readily available scientific literature, general principles of nitropyridine chemistry provide a basis for its synthesis and predicted reactivity.

General Synthetic Approaches for Nitropyridines

The synthesis of nitropyridines often involves the direct nitration of the pyridine ring. However, this reaction is generally feasible only with pyridines containing electron-donating substituents, as the pyridine ring itself is electron-deficient and thus deactivated towards electrophilic aromatic substitution.^[4]

An alternative and widely used method for the synthesis of 3-nitropyridines involves the reaction of pyridine with dinitrogen pentoxide (N_2O_5) to form an N-nitropyridinium ion, which then undergoes a ^{[5][6]} sigmatropic shift to yield the 3-nitro derivative.^{[4][6][7]}

For substituted pyridines, such as the precursor to the title compound, the regioselectivity of nitration is influenced by the directing effects of the existing substituents.

Potential Reactivity of 6-Methoxy-2-methyl-3-nitropyridine

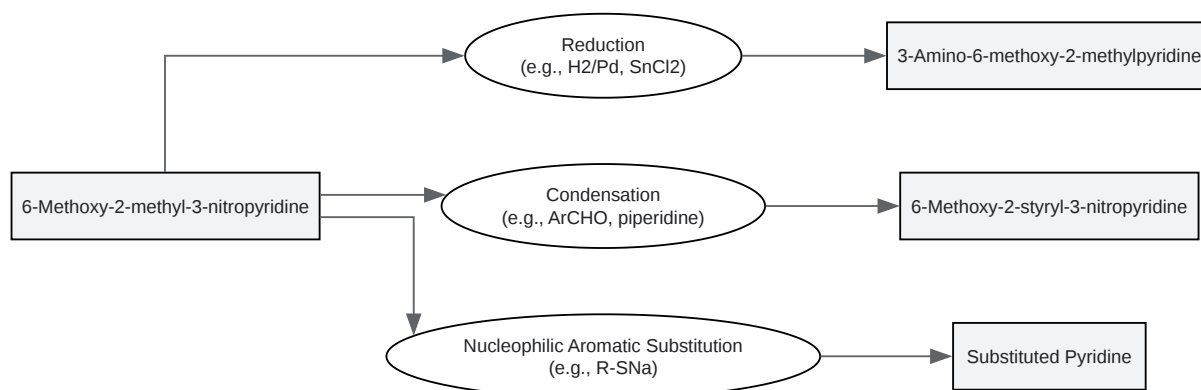
The chemical behavior of **6-Methoxy-2-methyl-3-nitropyridine** is dictated by its functional groups: the nitro group, the methoxy group, and the methyl group on the pyridine core.

- **Reduction of the Nitro Group:** The nitro group is readily reducible to an amino group. This transformation is a common strategy in the synthesis of biologically active molecules. For instance, the related compound, 2-amino-6-methoxy-3-nitropyridine, is reduced to 2,3-diamino-6-methoxypyridine, a key intermediate in the synthesis of various pharmaceutical compounds.^[8] This suggests that **6-Methoxy-2-methyl-3-nitropyridine** could serve as a precursor to 3-amino-6-methoxy-2-methylpyridine.
- **Nucleophilic Aromatic Substitution (S_NAr):** The electron-withdrawing nature of the nitro group activates the pyridine ring towards nucleophilic attack. The nitro group itself can sometimes act as a leaving group in S_NAr reactions, particularly when activated by other electron-

withdrawing groups.[5] Reactions of 2-methyl-3-nitropyridines with thiolate anions have been shown to proceed via S_NAr with the substitution of the nitro group.[5]

- Reactions of the Methyl Group: The methyl group at the 2-position of the pyridine ring can exhibit acidity, and this is enhanced by the presence of the electron-withdrawing nitro group. This allows for condensation reactions with aldehydes to form styrylpyridines.[5]

A logical workflow for the potential synthetic utility of **6-Methoxy-2-methyl-3-nitropyridine** is depicted below, based on the known reactivity of related nitropyridines.



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Figure 1. Potential synthetic transformations of **6-Methoxy-2-methyl-3-nitropyridine**.

Biological Activity and Applications in Drug Discovery

Currently, there is a lack of published data on the specific biological activities of **6-Methoxy-2-methyl-3-nitropyridine**. Its primary role appears to be that of a chemical intermediate. The broader class of nitropyridines is of significant interest in medicinal chemistry, with various derivatives being investigated for a range of therapeutic applications.[9]

The structural motifs present in **6-Methoxy-2-methyl-3-nitropyridine** are found in various biologically active compounds. The aminopyridine scaffold, which can be accessed via

reduction of the nitro group, is a common feature in many pharmaceuticals.

Given its structure, **6-Methoxy-2-methyl-3-nitropyridine** could be a valuable starting material for the synthesis of compound libraries for screening in various disease areas. The functional groups offer handles for diverse chemical modifications, allowing for the exploration of structure-activity relationships.

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and reactions of **6-Methoxy-2-methyl-3-nitropyridine** are not readily available. The following is a generalized protocol for a reaction type that this compound could undergo, based on literature for analogous compounds.

Hypothetical Experimental Protocol: Reduction of the Nitro Group

This protocol is illustrative and based on the reduction of the related compound 2-amino-6-methoxy-3-nitropyridine.[8] Researchers should conduct their own optimization and safety assessments.

- **Reaction Setup:** To a solution of concentrated hydrochloric acid, add **6-Methoxy-2-methyl-3-nitropyridine** (1.0 eq) at room temperature with stirring.
- **Addition of Reducing Agent:** Cool the resulting solution to 15°C and slowly add stannous chloride dihydrate (2.0 eq).
- **Reaction:** Heat the reaction mixture to 35–40°C and stir for 5–6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to 20°C and stir for one hour. The product, 3-amino-6-methoxy-2-methylpyridine dihydrochloride, may precipitate and can be isolated by filtration.
- **Purification:** The crude product can be further purified by recrystallization or chromatography as needed.

Conclusion

6-Methoxy-2-methyl-3-nitropyridine is a readily available chemical intermediate with significant potential for use in synthetic and medicinal chemistry. While its own biological activity remains to be characterized, its structural features make it a valuable precursor for the synthesis of more complex molecules, particularly substituted aminopyridines. The lack of extensive literature on this specific compound presents an opportunity for researchers to explore its reactivity and potential applications in the development of novel therapeutics and other functional materials. This guide provides a foundational understanding to facilitate such future investigations.

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